

A Comparative Analysis of Manganese Uptake Mechanisms in Plants and Fungi

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An objective guide for researchers on the distinct strategies employed by plants and fungi for **manganese** acquisition, supported by experimental data and methodologies.

Manganese (Mn) is an essential micronutrient for virtually all forms of life, playing critical roles as a cofactor in photosynthesis, respiration, and antioxidant defense.^{[1][2]} Both plants and fungi have evolved sophisticated mechanisms to acquire Mn from the environment and maintain cellular homeostasis, often employing related families of transport proteins but with distinct regulatory strategies. This guide provides a comparative overview of these mechanisms, presenting quantitative data, experimental protocols, and visual pathways to facilitate a deeper understanding for research and development professionals.

Manganese Uptake in Plants: A Multi-Transporter System

Plants absorb **manganese** primarily from the soil solution through their roots. This process involves a coordinated effort of several families of metal transporters, each with specific roles in uptake from the soil, translocation throughout the plant, and sequestration within cellular compartments.^{[3][4]}

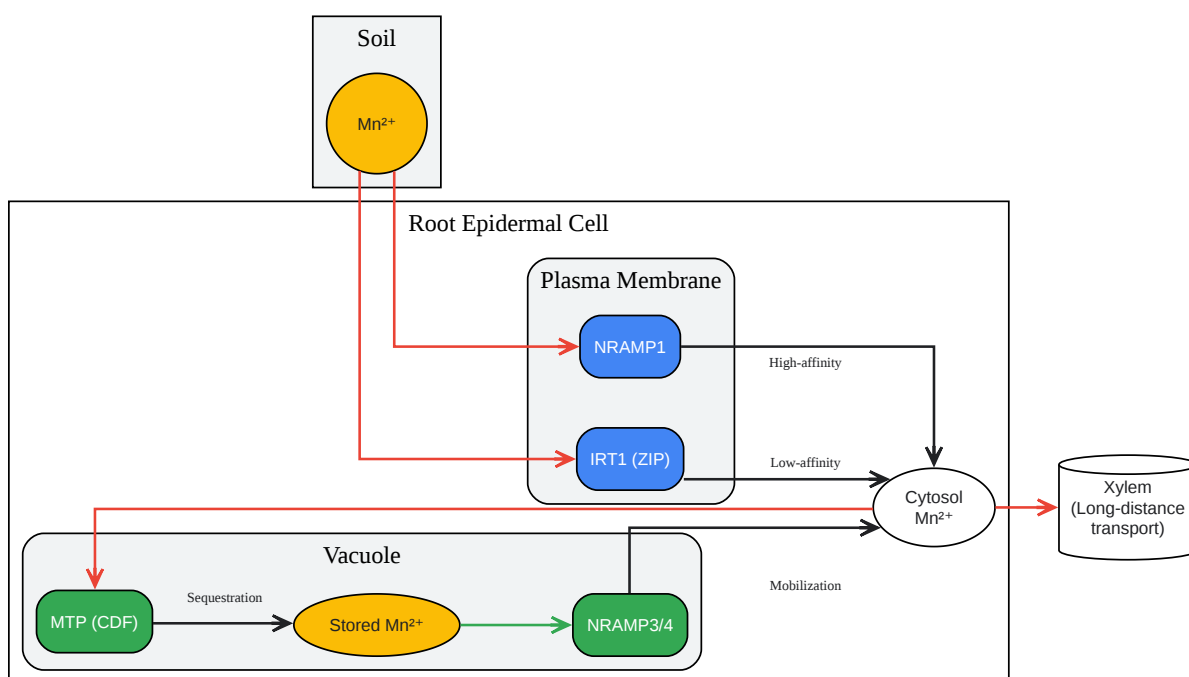
Key Transporter Families:

- **NRAMP** (Natural Resistance-Associated Macrophage Protein): Members of this family, such as AtNRAMP1 in *Arabidopsis thaliana*, are crucial for high-affinity Mn uptake from the soil

into root cells.[5] AtNRAMP3 and AtNRAMP4 are localized to the vacuolar membrane and are involved in mobilizing Mn stores from the vacuole, particularly under iron-deficient conditions.[1]

- ZIP (ZRT/IRT-like Protein): The ZIP family is a large group of transporters with broad substrate specificity. IRT1, a well-characterized member, is a primary iron transporter but can also transport Mn, especially under iron-deficient conditions.[4] Other ZIP transporters also contribute to Mn homeostasis.[6]
- YSL (Yellow Stripe-Like): These transporters are involved in the long-distance transport of metals chelated to nicotianamine, facilitating Mn movement within the plant.[3]
- CDF/MTP (Cation Diffusion Facilitator/Metal Tolerance Protein): This family is primarily involved in Mn efflux from the cytoplasm, either into vacuoles for storage or out of the cell to prevent toxicity.[7]
- P-type ATPases: These transporters use ATP to actively pump Mn across membranes, contributing to the fine-tuning of Mn concentrations within organelles.[3]

The regulation of these transporters is complex, often responding to the availability of Mn and other metals like iron at both the transcriptional and post-translational levels.[1]



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Caption: Simplified diagram of **manganese** uptake and initial sequestration in a plant root cell.

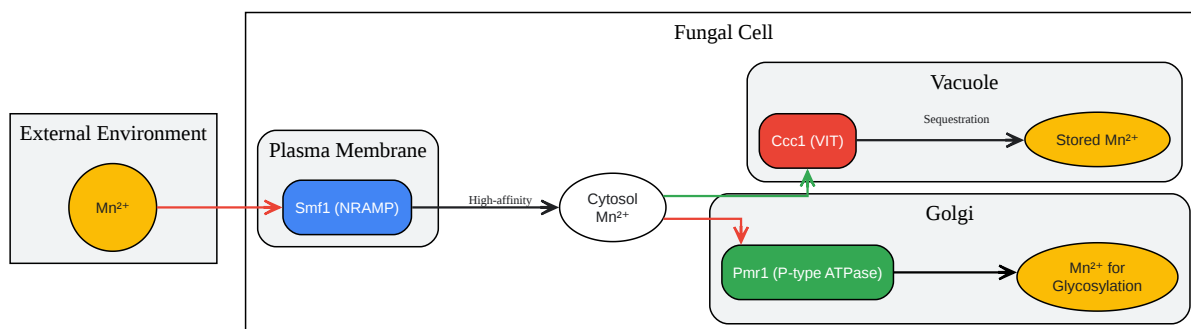
Manganese Uptake in Fungi: The NRAMP/Smf Family Dominance

Fungi, like plants, require Mn for various cellular processes, including acting as a cofactor for enzymes involved in lignin degradation in some species.[8][9] Their primary mechanism for Mn acquisition from the environment relies heavily on the NRAMP family of transporters, often referred to as Smf proteins in yeast.[10]

Key Transporter Families:

- **NRAMP/Smf:** In the model yeast *Saccharomyces cerevisiae*, Smf1p is a high-affinity Mn transporter located at the plasma membrane, responsible for Mn uptake from the environment.[11] Smf2p is found in intracellular vesicles and is also involved in Mn transport. [10][11] In pathogenic fungi like *Candida albicans*, Smf12 and Smf13 are crucial for Mn acquisition and virulence.[12][13]
- **P-type ATPases:** Pmr1, a Golgi-localized $\text{Ca}^{2+}/\text{Mn}^{2+}$ -ATPase, is essential for delivering Mn to the secretory pathway, where it is required for mannosylation of proteins.[8]
- **VIT (Vacuolar Iron Transporter) family:** Ccc1 has been identified as a Mn^{2+} and Fe^{2+} vacuolar transporter, playing a role in intracellular Mn homeostasis.[8]

Regulation of Mn transporters in fungi is tightly controlled. For instance, Smf1p and Smf2p in yeast are regulated post-translationally in response to Mn levels; high Mn concentrations lead to their degradation in the vacuole.[14][15]



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Caption: Overview of primary **manganese** transport pathways in a fungal cell.

Comparative Data on Manganese Transporters

The following table summarizes key quantitative data for representative Mn transporters in plants and fungi. Kinetic parameters like the Michaelis constant (K_m) indicate the substrate concentration at which the transporter operates at half of its maximum velocity, with lower values signifying higher affinity.

Organism	Transporter	Family	Localization	Substrate(s)	Apparent K_m for Mn^{2+}	Reference
Arabidopsis thaliana	AtNRAMP1	NRAMP	Plasma Membrane	Mn^{2+} , Fe^{2+}	28 nM	[5]
Arabidopsis thaliana	AtIRT1	ZIP	Plasma Membrane	Fe^{2+} , Mn^{2+} , Zn^{2+} , Cd^{2+}	~20 μM (for Fe^{2+})	[4]
Saccharomyces cerevisiae	Smf1p	NRAMP	Plasma Membrane	Mn^{2+} , Cd^{2+} , Cu^{2+} , Fe^{2+}	High-affinity for Mn^{2+}	[11]
Saccharomyces cerevisiae	Smf2p	NRAMP	Intracellular Vesicles	Mn^{2+} , Co^{2+}	Not specified	[11]
Candida albicans	Smf12/Smf13	NRAMP	Plasma Membrane	Mn^{2+}	Not specified	[12][13]

Note: K_m values can vary significantly depending on the experimental conditions and expression system used.

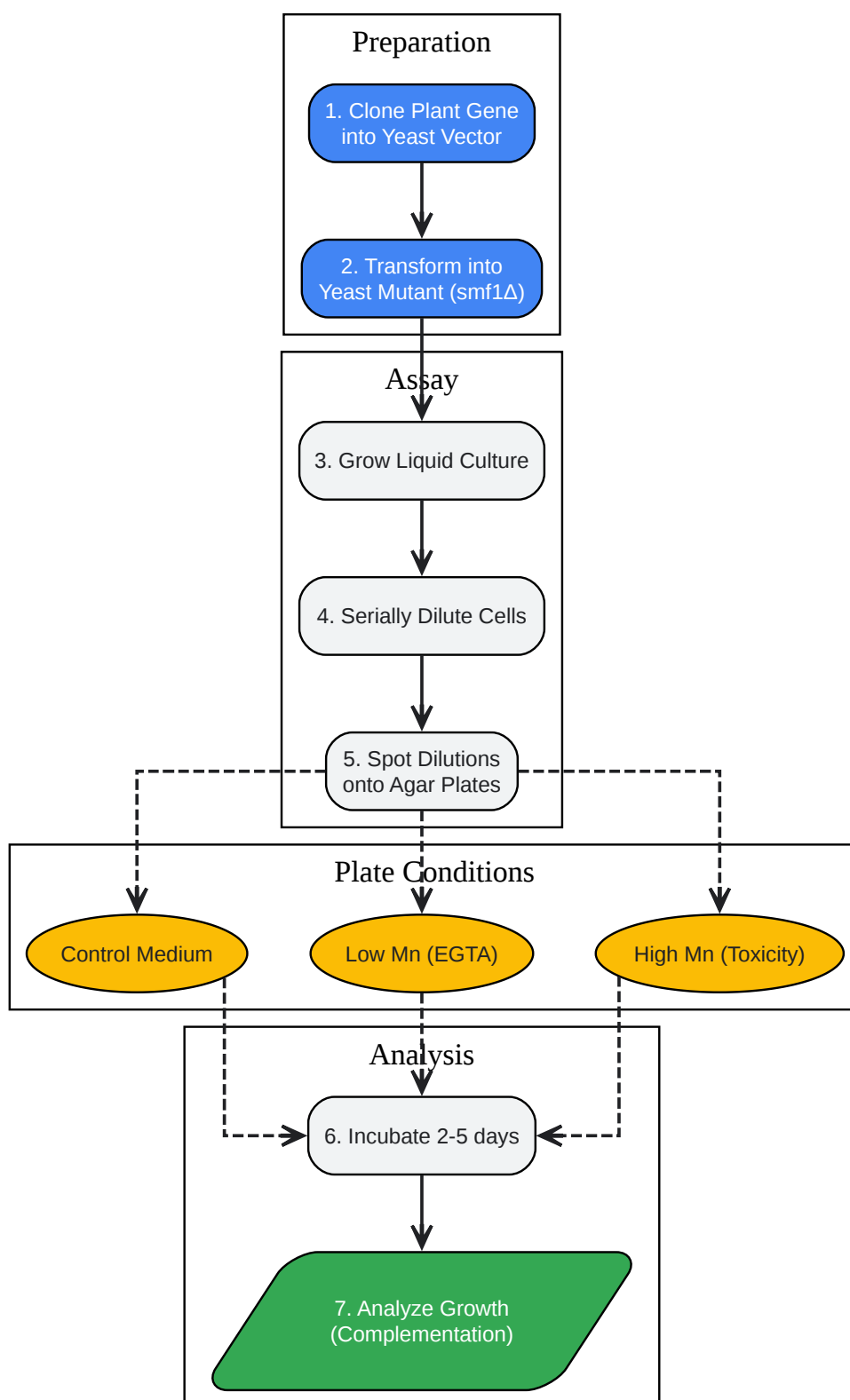
Experimental Protocols: Characterizing Transporter Function

A common and powerful technique to characterize the function of a putative metal transporter from plants or fungi is the yeast complementation assay.[16][17] This method leverages yeast strains that are genetically deficient in their own uptake systems for a particular metal, making them unable to grow on media with low or high concentrations of that metal.

Protocol: Yeast Complementation Assay for a Plant Mn Transporter

- **Vector Construction:** The full-length coding sequence of the plant transporter gene (e.g., AtNRAMP1) is cloned into a yeast expression vector (e.g., pYES2), typically under the control of an inducible promoter like GAL1.

- **Yeast Transformation:** The constructed plasmid is transformed into a suitable *S. cerevisiae* mutant strain. For Mn transporters, the *smf1Δ* mutant, which is deficient in the primary plasma membrane Mn transporter, is often used.^[10] This mutant exhibits poor growth on media containing a metal chelator like EGTA, which reduces the availability of divalent cations.^[10]
- **Selection and Growth Assay (Drop Test):**
 - Transformed yeast cells are first grown in a non-selective liquid medium.
 - The cultures are then washed and serially diluted.
 - Small aliquots (drops) of each dilution are spotted onto selective agar plates. These plates will contain:
 - A sugar to induce gene expression (e.g., galactose for the GAL1 promoter).
 - A control condition (normal Mn levels).
 - A restrictive condition (e.g., medium supplemented with EGTA).
 - A toxicity condition (e.g., medium with high Mn concentrations) to test for efflux or sequestration capabilities.
- **Incubation and Analysis:** Plates are incubated at 30°C for 2-5 days.^[18] If the plant transporter is functional and transports Mn, it will "complement" the yeast mutation, allowing the transformed cells to grow on the restrictive medium where the mutant with an empty vector cannot.



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Caption: Experimental workflow for a yeast complementation assay to test Mn transporter function.

Conclusion: Convergent and Divergent Strategies

Plants and fungi, while both reliant on Mn, exhibit both convergent and divergent evolutionary strategies for its acquisition. Both kingdoms heavily rely on the NRAMP family of transporters for high-affinity uptake at the plasma membrane. However, plants employ a more diverse array of transporter families (e.g., ZIP, YSL) for uptake and long-distance transport, reflecting the complexity of nutrient distribution in a multicellular, differentiated organism. Fungi, particularly unicellular yeasts, appear to have a more streamlined system focused on the NRAMP/Smf transporters for uptake and P-type ATPases for intracellular distribution to key organelles like the Golgi. Understanding these differences is crucial for fields ranging from agricultural biofortification to the development of novel antifungal therapies targeting essential nutrient uptake pathways.

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References

- 1. Frontiers | Mn-euvering manganese: the role of transporter gene family members in manganese uptake and mobilization in plants [frontiersin.org]
- 2. Frontiers | Manganese in Plants: From Acquisition to Subcellular Allocation [frontiersin.org]
- 3. Research Progress on Manganese Transporters in Plants [rdzwxb.com]
- 4. Mn-euvering manganese: the role of transporter gene family members in manganese uptake and mobilization in plants - PMC [pmc.ncbi.nlm.nih.gov]
- 5. High-Affinity Manganese Uptake by the Metal Transporter NRAMP1 Is Essential for Arabidopsis Growth in Low Manganese Conditions - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Four ZIPs contribute to Zn, Fe, Cu and Mn acquisition at the outer root domain - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]

- 8. ovid.com [ovid.com]
- 9. Genome-wide analysis of fungal manganese transporters, with an emphasis on *Phanerochaete chrysosporium* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Characterization of the NRAMP Gene Family in the Arbuscular Mycorrhizal Fungus *Rhizophagus irregularis* - PMC [pmc.ncbi.nlm.nih.gov]
- 11. *Saccharomyces cerevisiae* Expresses Three Functionally Distinct Homologues of the Nramp Family of Metal Transporters - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. The role of manganese in morphogenesis and pathogenesis of the opportunistic fungal pathogen *Candida albicans* - PMC [pmc.ncbi.nlm.nih.gov]
- 14. The distinct methods by which manganese and iron regulate the Nramp transporters in yeast - PMC [pmc.ncbi.nlm.nih.gov]
- 15. The distinct methods by which manganese and iron regulate the Nramp transporters in yeast - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. Metal-ion Transporters— From Yeast to Human Diseases - Madame Curie Bioscience Database - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 18. researchgate.net [researchgate.net]
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